

Technical Support: Stability & Handling of BMS-214428

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Compound of Interest

Compound Name: BMS 214428

CAS No.: 216508-01-9

Cat. No.: B606223

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Compound Identity: BMS-214428 Chemical Class: 1,4-Dihydropyridine (DHP) Derivative
Primary Target: Neuropeptide Y (NPY) Receptor Antagonist Solubility: Soluble in DMSO (>10 mM); Ethanol. Insoluble in water.

Core Stability Directive: The "Golden Rules"

BMS-214428 contains a 1,4-dihydropyridine (DHP) core.^{[1][2][3]} This structural motif is the primary driver of the compound's instability. Unlike standard small molecules, DHPs are photolabile and susceptible to oxidative aromatization.

- **Rule #1: Absolute Light Protection.** Exposure to UV or visible light (especially blue spectrum) triggers the oxidation of the dihydropyridine ring into a pyridine derivative. This aromatization results in a complete loss of biological activity (binding affinity).
 - **Action:** Always handle in amber vials. Perform experiments under low-light conditions if possible.
- **Rule #2: Anhydrous Conditions.** While the solid is relatively stable, the solution state (DMSO) accelerates degradation if water or oxygen is present.

- Action: Use high-grade anhydrous DMSO. Minimize headspace in storage vials to reduce oxygen exposure.
- Rule #3: The -20°C Standard. Store stock solutions at -20°C or -80°C. Never store at +4°C or room temperature for extended periods.

Detailed Protocols

A. Preparation of Stock Solution

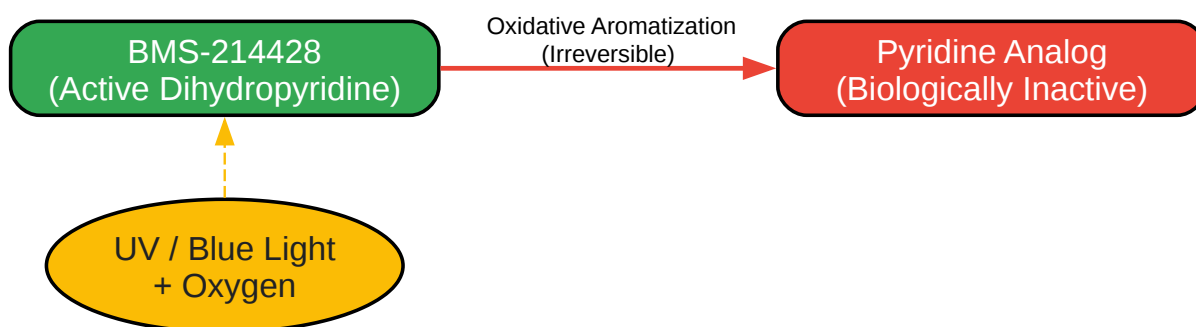
- Solvent Choice: Dimethyl Sulfoxide (DMSO) is the preferred solvent. Avoid ethanol for long-term storage due to evaporation risks.
- Concentration: Prepare stocks at 10 mM or 100 mM to minimize the volume of solvent and reduce hydrolysis risk.
- Procedure:
 - Weigh the lyophilized powder in a low-humidity environment.
 - Add anhydrous DMSO to the vial.
 - Vortex gently until fully dissolved. Note: If heating is required, do not exceed 37°C and limit exposure to <5 minutes.
 - Aliquot immediately into light-protective tubes (e.g., amber microcentrifuge tubes).

B. Storage & Thawing

- Storage: Store aliquots at -20°C (stable for ~6 months) or -80°C (stable for >1 year).
- Freeze-Thaw Cycles: Limit to a maximum of 3 cycles.
 - Why? Repeated temperature shifts promote crystal growth and introduce moisture condensation, leading to hydrolysis or precipitation.
- Thawing: Thaw at room temperature. Verify complete dissolution before use. If a precipitate is visible, sonicate briefly (5–10 seconds).

Mechanism of Degradation (Visualization)

The following diagram illustrates the primary degradation pathway (Oxidative Aromatization) that users must prevent. This reaction is irreversible and light-catalyzed.



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Figure 1: The oxidative aromatization of the 1,4-dihydropyridine core is the primary failure mode for BMS-214428, triggered by light and oxygen.

Troubleshooting & FAQs

Issue	Probable Cause	Corrective Action
Precipitation upon thawing	Moisture ingress or "salting out"	Sonicate for 10s. If precipitate persists, warm to 37°C for 2 mins. If still solid, the stock may be hydrated/degraded; discard.
Color change (Yellow to Brown)	Oxidation	The DHP ring has aromatized to pyridine.[2][3] The compound is inactive. Discard immediately.
Loss of biological potency	Light exposure	Review handling. Were clear tubes used? Was the stock left on the bench? Switch to amber tubes.
Solubility issues in media	High concentration	Dilute the DMSO stock into aqueous buffer slowly with vortexing. Ensure final DMSO <0.1% to avoid cell toxicity, but keep BMS-214428 below its solubility limit (~10-50 µM in water).

Q: Can I store the stock solution at 4°C for a week? A: No. While chemical degradation might be slow, precipitation is highly likely at 4°C due to the high concentration. Always return to -20°C.

Q: Is BMS-214428 compatible with aqueous buffers? A: Only for immediate use. Do not store BMS-214428 in PBS or cell culture media. Prepare fresh dilutions from the DMSO stock immediately before the experiment.

References

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